

# Comprehensive Analysis of Mandipropamid in Sesame Leaves using HPLC-UVD: Application Notes & Protocol

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## Compound Focus: Mandipropamid

CAS No.: 374726-62-2

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## Introduction

This document provides a detailed protocol for the **analysis of mandipropamid residues** in sesame leaves using High-Performance Liquid Chromatography with an Ultraviolet Detector (HPLC-UVD). The method is crucial for monitoring pesticide dissipation patterns and ensuring food safety compliance. The protocol outlined here was systematically optimized to handle the complex matrix of sesame leaves, achieving high sensitivity and accuracy for regulatory analysis [1] [2]. It has been successfully applied to field samples for determining the pre-harvest residue limit (PHRL) and half-life of **mandipropamid**.

## Key Experimental Parameters and Validation Data

The developed method was rigorously validated. The key parameters and results are summarized in the table below.

Validation Parameter	Result / Value
Extraction Solvent	Acetonitrile [1] [2]

Validation Parameter	Result / Value
Clean-up Method	Solid-Phase Extraction (SPE) + dispersive-SPE (d-SPE) [1] [2]
Calibration	External (in pure solvent) [1] [2]
Linearity ( $R^2$ )	1.000 [1] [2]
Limit of Detection (LOD)	0.003 mg/kg [1] [2]
Limit of Quantification (LOQ)	0.01 mg/kg [1] [2]
Spiking Recovery (at 0.1, 0.5, 1.0 mg/kg)	80.3% - 90.7% [1] [2]
Recovery Relative Standard Deviation (RSD)	< 2% [1] [2]
Field Half-life (Gwangju, Korea)	5.10 days [1] [2]
Field Half-life (Muan, Korea)	5.41 days [1] [2]

## Detailed Experimental Protocol

### Sample Preparation and Extraction

- **Extraction:** Weigh a representative sample of homogenized sesame leaves. Extract the **mandipropamid** residue using **acetonitrile** as the extraction solvent [1] [2].
- **Partitioning:** Add salts like anhydrous magnesium sulfate ( $MgSO_4$ ) and sodium chloride ( $NaCl$ ) to the mixture to induce phase separation between the organic (acetonitrile) and aqueous layers, partitioning the pesticide into the acetonitrile layer [3].

### Sample Cleanup

The complex matrix of sesame leaves requires a two-step cleanup to remove interfering compounds:

- **Primary Cleanup (SPE):** Pass the acetonitrile extract through a dedicated **Solid-Phase Extraction (SPE) cartridge** [1] [2].
- **Secondary Cleanup (d-SPE):** Further purify the extract using a **dispersive-SPE (d-SPE)** sorbent. This step typically involves mixing the extract with sorbents like Primary Secondary Amine (PSA), C18, and sometimes Graphitized Carbon Black (GCB) to remove fatty acids, pigments, and other polar impurities [1] [2] [3].

## HPLC-UVD Analysis

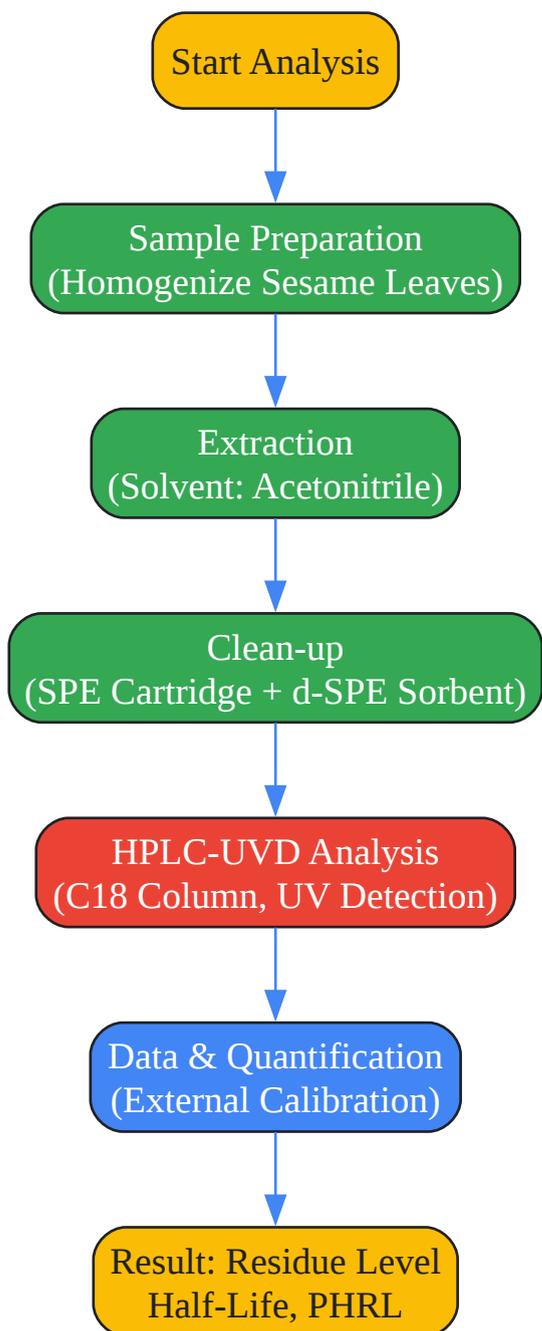
- **Instrument Setup:** Use an HPLC system equipped with a **UV Detector (UVD)** [1] [2].
- **Column:** A **reversed-phase C18 column** is recommended. While the specific dimensions for **mandipropamid** are not listed, a commonly used size is 150 mm x 4.6 mm, with a 5 µm particle size [4].
- **Mobile Phase:** An **isocratic or gradient elution** can be employed. For a related compound, a mobile phase of acetonitrile and water (e.g., 50:50, v/v) has been used effectively [4].
- **Detection:** Analyze the eluent and detect **mandipropamid** at its characteristic UV wavelength. The method is highly sensitive with an LOD of 0.003 mg/kg [1] [2].
- **Quantification:** Construct an **external calibration curve** using **mandipropamid** standards prepared in pure solvent to quantify the residues in the sample extracts [1] [2].

## Application to Field Samples

The validated method was applied to field-treated sesame leaves from two locations in the Republic of Korea (Gwangju and Muan). The residue data over time were used to calculate the **dissipation half-life** (approximately 5.10 and 5.41 days, respectively) and to predict the **Pre-Harvest Residue Limit (PHRL)**, which is critical for determining a safe harvest time [1] [2].

## Workflow and Signaling Pathway Diagrams

The following diagram illustrates the complete analytical workflow, from sample preparation to final analysis.



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## Discussion

The combination of SPE and d-SPE proved highly effective in removing co-extractives from the complex sesame leaf matrix, which is critical for achieving low detection limits and high recovery with minimal interference [1] [2]. The excellent linearity and precision of the method make it reliable for monitoring

**mandipropamid** residues at levels far below the maximum residue limits (MRLs). The successful application to field samples demonstrates its practical utility for environmental fate studies like dissipation and half-life determination, providing vital data for agricultural management and regulatory compliance [1].

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## References

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